

Technical Guide: Ethyl 2-Nitropropionate – Physicochemical Profile & Synthetic Utility

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Compound of Interest

Compound Name: Ethyl 2-nitropropionate

CAS No.: 2531-80-8

Cat. No.: B1583671

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Executive Summary

Ethyl 2-nitropropionate (CAS: 2531-80-8) represents a critical class of

-nitro esters utilized as versatile C3 synthons in organic synthesis.^{[1][2][3]} Distinguished by the high acidity of its

-proton (

) and its ambident nucleophilicity, it serves as a "chiral pool" precursor for amino acids and complex heterocyclic scaffolds. This guide provides a rigorous analysis of its physical constants, structural dynamics, and laboratory protocols for synthesis and handling.

Part 1: Physicochemical Profile

The following data aggregates experimentally validated constants. Researchers should note the significant boiling point depression under vacuum, which is the preferred method for distillation to avoid thermal decomposition.

Table 1: Physical Constants & Properties

Property	Value	Conditions / Notes
IUPAC Name	Ethyl 2-nitropropanoate	
CAS Number	2531-80-8	Primary identifier
Molecular Formula		
Molecular Weight	147.13 g/mol	
Appearance	Colorless to pale yellow liquid	Darkens upon oxidation/storage
Density		@
Boiling Point (Std)		@ 760 mmHg (Theoretical/Extrapolated)
Boiling Point (Vac)		@ 9 mmHg (Recommended distillation range)
Refractive Index		
Flash Point	()	Closed Cup
Solubility	Immiscible in water	Soluble in EtOH, Et ₂ O, DMSO, DMF
-H Acidity ()	(Predicted)	High acidity due to dual EWG (Nitro + Ester)

“

*Critical Handling Note: **Ethyl 2-nitropropionate** is sensitive to bases. The presence of the nitro group significantly increases the acidity of the*

-proton, making the compound prone to deprotonation and subsequent polymerization or condensation if stored in basic glass or containers with alkaline residues.

Part 2: Structural Dynamics & Tautomerism

Understanding the reactivity of **ethyl 2-nitropropionate** requires analyzing its tautomeric equilibrium. The molecule exists in equilibrium between its Nitro form (stable) and Aci-Nitro form (reactive nitronic acid derivative). This equilibrium is solvent-dependent and critical for Michael addition reactions.

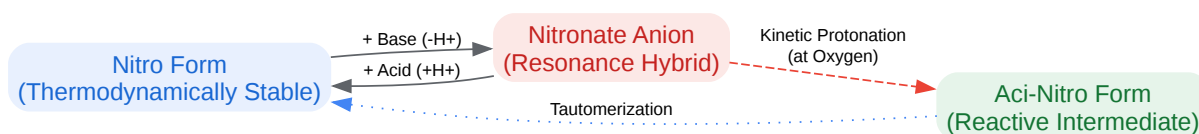
Mechanism: Nitro-Aci Tautomerization

The electron-withdrawing nature of the nitro (

) and ester (

) groups creates a highly acidic

α -carbon. In the presence of a base (B^-), the proton is removed, forming a resonance-stabilized nitronate anion.



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Figure 1: Tautomeric equilibrium between Nitro and Aci-Nitro forms. The Nitronate anion is the active nucleophile in synthesis.

Part 3: Synthesis Protocol (Self-Validating)

While direct nitration of esters is hazardous and low-yielding, the Nucleophilic Substitution (Victor Meyer/Kornblum type) method using ethyl 2-bromopropionate is the standard laboratory protocol. This method minimizes the formation of the unstable nitrite ester (O-alkylation) byproduct.

Protocol: Conversion of Ethyl 2-Bromopropionate

Objective: Synthesize **Ethyl 2-nitropropionate** via

displacement.

Reagents:

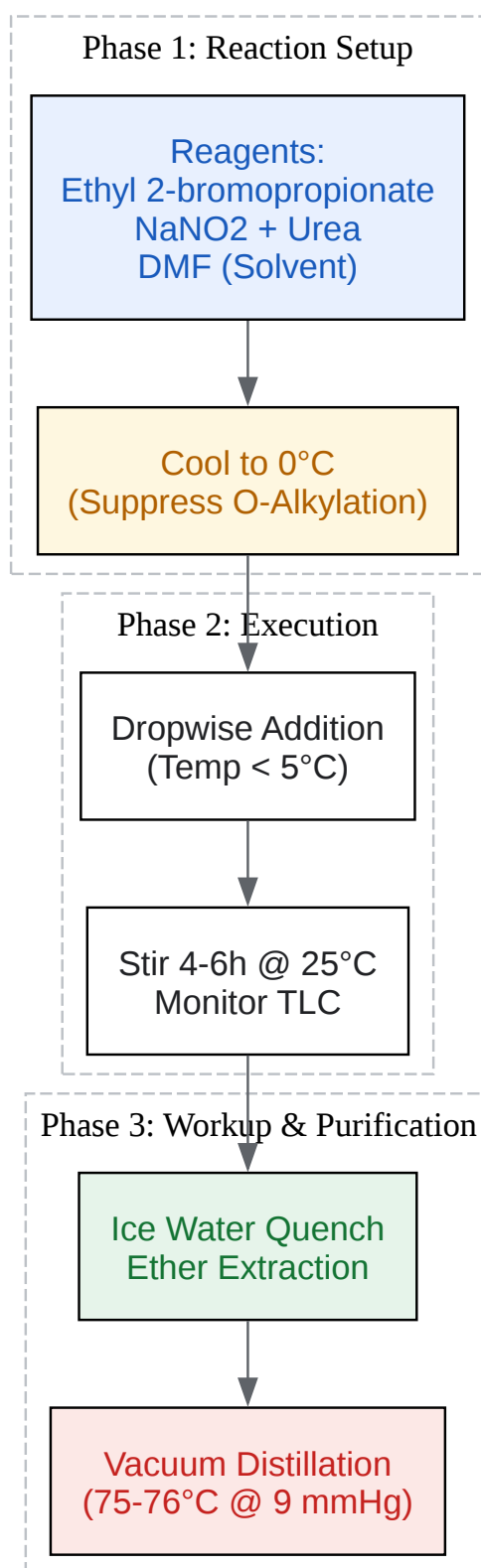
- Ethyl 2-bromopropionate (1.0 eq)
- Sodium Nitrite (, 1.5 eq) – Dry, finely powdered
- Urea (0.5 eq) – Scavenger for nitrous acid to prevent side reactions
- Solvent: DMF (Dimethylformamide) or DMSO – Anhydrous

Step-by-Step Methodology:

- Preparation: Flame-dry a 3-neck round bottom flask equipped with a magnetic stirrer, thermometer, and pressure-equalizing dropping funnel. Purge with .
- Solvation: Dissolve Sodium Nitrite (1.5 eq) and Urea (0.5 eq) in anhydrous DMF. Cool the mixture to using an ice bath.
 - Why? Low temperature suppresses O-alkylation (kinetic control), favoring the thermodynamic N-alkylation (Nitro product).

- Addition: Add Ethyl 2-bromopropionate (1.0 eq) dropwise over 60 minutes. Maintain internal temperature
.
- Reaction: Allow the mixture to warm to room temperature (
) and stir for 4–6 hours.
 - Validation: Monitor via TLC (Hexane:EtOAc 8:2). The starting bromide spot (
) should disappear.
- Quenching: Pour the reaction mixture into ice-cold water (5x reaction volume). Extract with Diethyl Ether (
).
- Purification:
 - Wash combined organic layers with water (to remove DMF) and brine.
 - Dry over
and concentrate in vacuo.
 - Distillation: Distill the residue under reduced pressure (
). Collect fractions at
.

Synthetic Workflow Diagram



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Figure 2: Step-by-step synthetic workflow for the preparation of **Ethyl 2-nitropropionate**.

Part 4: Applications in Drug Development

Ethyl 2-nitropropionate acts as a versatile scaffold in medicinal chemistry due to the "Nitro-Aldol" (Henry) and Michael addition capabilities.

- -Amino Acid Synthesis:
 - The nitro group can be reduced (using

or

) to an amine. This allows the molecule to serve as a precursor for Alanine derivatives and non-natural

-amino acids.
- Heterocycle Construction:
 - Used in the synthesis of Isoxazoles and Pyrrolidines. For example, reaction with aldehydes followed by cyclization yields isoxazoline derivatives, which are pharmacophores in various antibiotics and antitumor agents.
- Chiral Pool Synthesis:
 - Enzymatic resolution of **Ethyl 2-nitropropionate** (using lipases) provides optically active enantiomers, essential for constructing chiral drugs with high stereoselectivity.

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